

Proper Disposal Procedures for (2,3-Dihydrobenzofuran-6-yl)methanol

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Compound of Interest

Compound Name: (2,3-Dihydrobenzofuran-6-yl)methanol

Cat. No.: B150974

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Safe and Compliant Disposal

The proper disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides a comprehensive guide to the proper disposal procedures for **(2,3-Dihydrobenzofuran-6-yl)methanol**, a compound utilized in various research and development applications. Due to the absence of a publicly available, detailed Safety Data Sheet (SDS), a conservative approach assuming the substance is hazardous is mandated.

Immediate Safety and Handling for Disposal

When preparing **(2,3-Dihydrobenzofuran-6-yl)methanol** for disposal, it is crucial to adhere to strict safety protocols.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat or chemical-resistant apron is required.

- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Spill Response: In the event of a spill, immediately evacuate the area and alert laboratory personnel. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste. For larger spills, contact your institution's Environmental Health and Safety (EHS) department immediately.

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation: Treat all **(2,3-Dihydrobenzofuran-6-yl)methanol** waste, including contaminated labware and absorbent materials, as hazardous chemical waste. Segregate this waste from other waste streams to prevent unintended chemical reactions.
2. Containerization: Collect waste in a chemically compatible, leak-proof container with a secure screw-top lid. Ensure the container is in good condition and appropriate for the type of waste (solid or liquid).
3. Labeling: Properly label the hazardous waste container with the following information:
 - The words "Hazardous Waste"
 - Chemical Name: **(2,3-Dihydrobenzofuran-6-yl)methanol**
 - CAS Number: 1083168-69-7
 - Hazard Identification: Based on a conservative assessment, label as "Harmful," "Irritant."
 -
 - Principal Investigator/Laboratory Contact Information.
4. Storage: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA). The SAA should be located at or near the point of generation and under the control of the laboratory personnel.
5. Disposal Request: Once the container is full or waste is no longer being generated, arrange for disposal through your institution's EHS department. Follow their specific procedures for

requesting a hazardous waste pickup. Do not dispose of **(2,3-Dihydrobenzofuran-6-yl)methanol** down the drain or in regular trash.

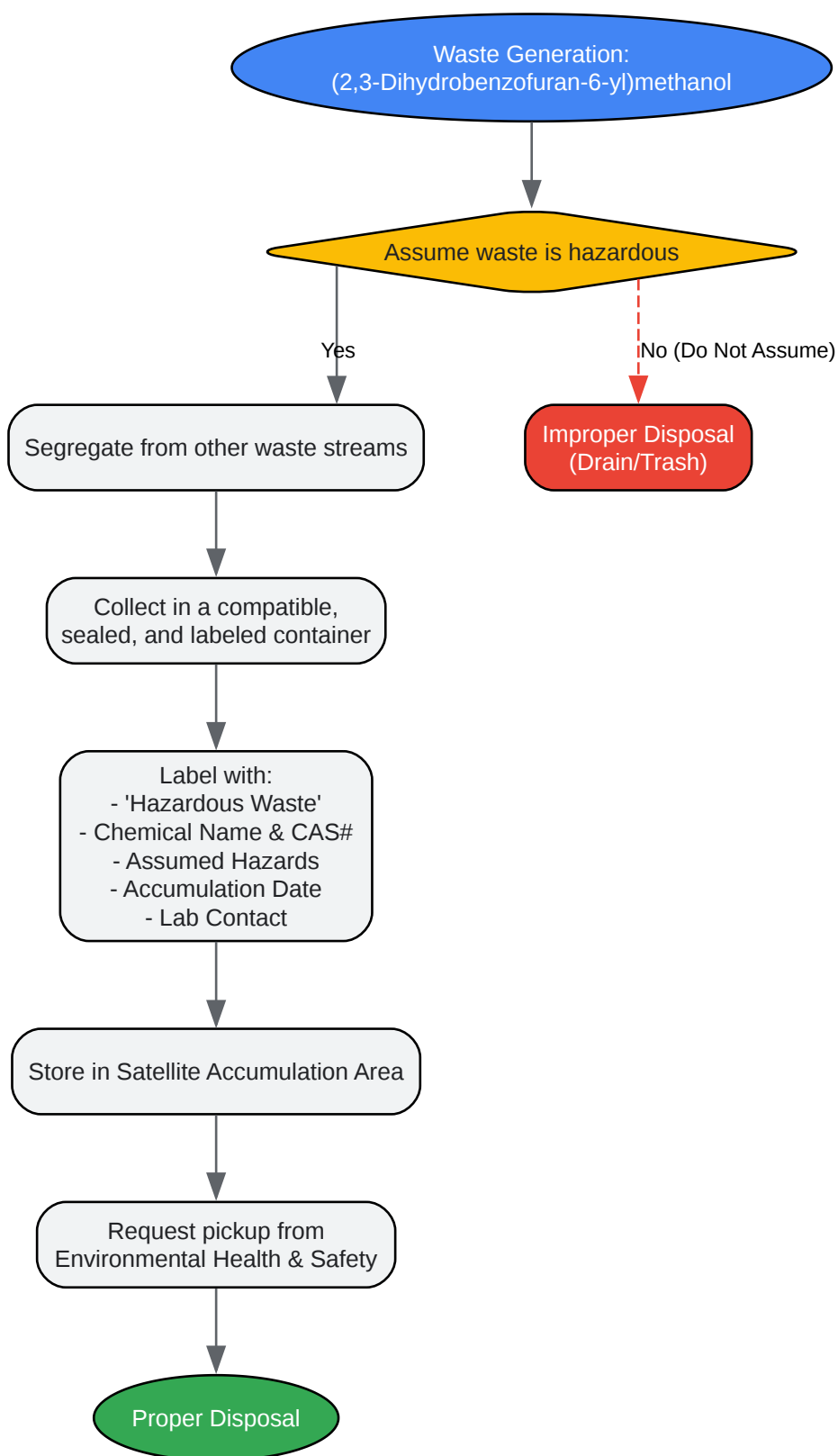
Assumed Hazard Data

In the absence of a specific SDS, the following hazard classifications are assumed for **(2,3-Dihydrobenzofuran-6-yl)methanol** based on the known hazards of similar chemical structures.

Hazard Class	Assumed GHS Hazard Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Respiratory Irritation	H335	May cause respiratory irritation

Disposal Decision Workflow

The following diagram outlines the procedural steps for the proper disposal of **(2,3-Dihydrobenzofuran-6-yl)methanol**.



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Caption: Decision workflow for the disposal of **(2,3-Dihydrobenzofuran-6-yl)methanol**.

- To cite this document: BenchChem. [Proper Disposal Procedures for (2,3-Dihydrobenzofuran-6-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b150974#2-3-dihydrobenzofuran-6-yl-methanol-proper-disposal-procedures\]](https://www.benchchem.com/product/b150974#2-3-dihydrobenzofuran-6-yl-methanol-proper-disposal-procedures)

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